

performance of diaminoguanidine-functionalized materials against other adsorbents

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Compound of Interest

Compound Name: *Diaminoguanidine*

Cat. No.: *B1197381*

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Heavy Metal Removal

Diaminoguanidine-functionalized materials have demonstrated exceptional efficacy in the removal of heavy metal ions from aqueous solutions. A notable example is **diaminoguanidine**-modified cellulose (DiGu-MC), which exhibits high adsorption capacities for various toxic metals.^{[1][2]} The abundant nitrogen functional groups in **diaminoguanidine** act as potent chelating sites for metal ions.^[3]

Comparative Performance Data

The following table summarizes the maximum adsorption capacities (q_{max}) of DiGu-MC for several heavy metal ions compared to other commonly used adsorbents like activated carbon and zeolites.

Adsorbent Material	Target Metal Ion	Adsorption Capacity (mg/g)	Reference
Diaminoguanidine-Modified Cellulose (DiGu-MC)	Pb(II)	70	[1]
Cu(II)	66	[1]	
Hg(II)	55	[1]	
Cd(II)	41	[1]	
Activated Carbon (from biomass)	Pb(II)	438.6	[4]
Cd(II)	121.5	[4]	
Cu(II)	>90% removal	[5]	
Natural Zeolite (Clinoptilolite)	Pb(II)	>90% removal	[6]
Cd(II)	>90% removal	[6]	
Cu(II)	98% removal	[6]	

Experimental Protocols

Synthesis of **Diaminoguanidine**-Modified Cellulose (DiGu-MC)[1][3]

- Oxidation of Cellulose: Cellulose powder is oxidized to dialdehyde cellulose (DAC).
- Functionalization: 0.5 g of DAC is reacted with 0.75 g of **diaminoguanidine** in 100 ml of ethanol in the presence of triethylamine.
- Reflux: The mixture is refluxed at 80°C for 6 hours.
- Product Collection: The resulting orange-yellow powder of DiGu-MC is collected.

Batch Adsorption Experiment for Heavy Metal Removal[1]

- A known weight of the adsorbent (e.g., 0.05 g) is added to a specific volume (e.g., 50 mL) of a metal ion solution with a known initial concentration.
- The pH of the solution is adjusted to the optimal value (e.g., pH 6).
- The mixture is agitated at a constant speed and temperature for a predetermined contact time to reach equilibrium.
- The adsorbent is separated from the solution by filtration.
- The final concentration of the metal ion in the filtrate is determined using Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES).
- The adsorption capacity is calculated using the formula:

$$q_e = \frac{(C_0 - C_e) \times V}{m}$$

, where

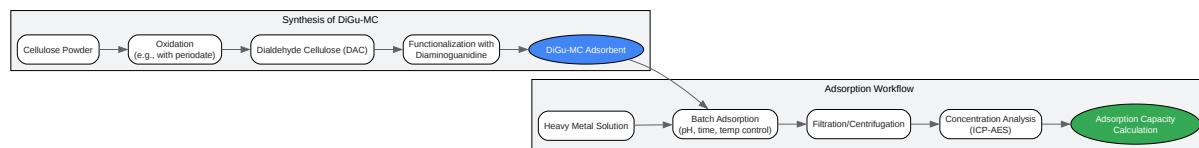
C_0 C_0

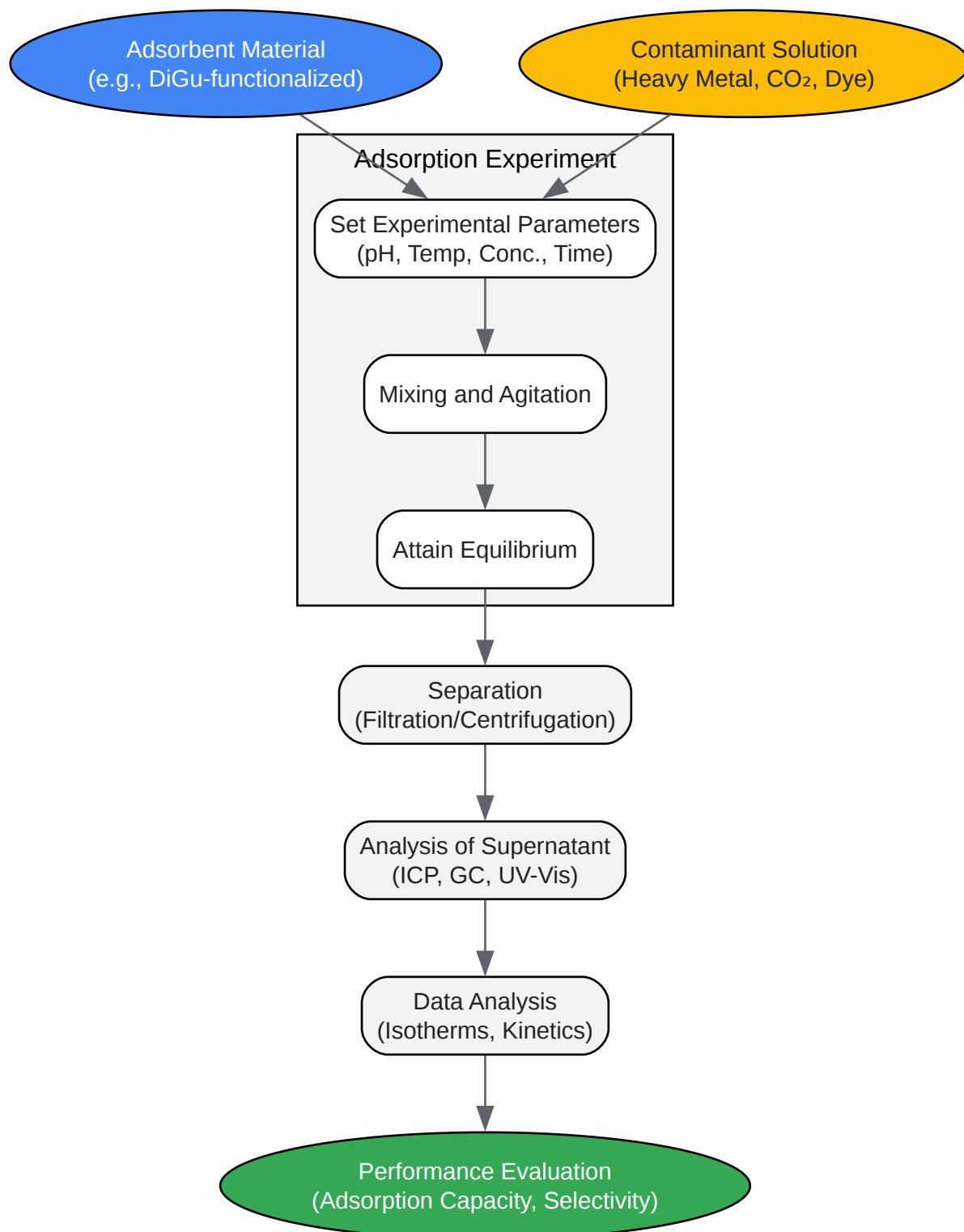
and

C_e C_e

are the initial and equilibrium concentrations of the metal ion, V is the volume of the solution, and m is the mass of the adsorbent.

Synthesis and Adsorption Workflow



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